

Comprehensive Spectroscopic & Synthetic Profile: 4-(8-Hydroxyoctyloxy)benzoic Acid

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Compound of Interest

Compound Name: 4-(8-Hydroxyoctyloxy)benzoic acid

CAS No.: 140918-53-2

Cat. No.: B137002

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Executive Summary

4-(8-Hydroxyoctyloxy)benzoic acid is a bifunctional mesogen characterized by a rigid aromatic core, a flexible octyl spacer, and terminal hydroxyl/carboxylic acid groups. It is extensively utilized in supramolecular chemistry to form hydrogen-bonded liquid crystalline assemblies and as an intermediate for polymerizable monomers (e.g., acrylates).

This guide details the structural characterization of the molecule using ^1H NMR, ^{13}C NMR, FTIR, and Mass Spectrometry, grounded in the homologous series behavior (specifically the well-documented C6 and C10 homologues) to ensure high-confidence assignments.

Synthesis & Preparation Protocol

To ensure high purity for spectroscopic analysis, the compound is typically synthesized via a two-step sequence: Williamson etherification followed by ester hydrolysis.

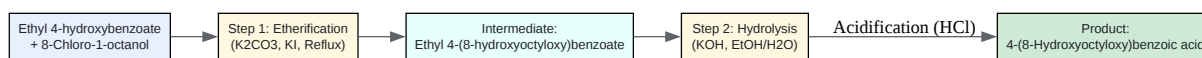
Step 1: Etherification

- Reagents: Ethyl 4-hydroxybenzoate (1.0 eq), 8-chloro-1-octanol (1.1 eq), Potassium Carbonate (, 3.0 eq), Potassium Iodide (KI, cat.).
- Solvent: Acetone or DMF (reflux).
- Procedure:
 - Dissolve ethyl 4-hydroxybenzoate and in solvent.
 - Add 8-chloro-1-octanol and catalytic KI.
 - Reflux for 24–48 hours under atmosphere.
 - Filter inorganic salts and evaporate solvent.
 - Purification: Recrystallization from ethanol/water or column chromatography (Hexane/EtOAc).

Step 2: Hydrolysis

- Reagents: Ethyl 4-(8-hydroxyoctyloxy)benzoate (from Step 1), KOH (4.0 eq).
- Solvent: Ethanol/Water (10:1).
- Procedure:
 - Reflux the ester with KOH for 4–6 hours.
 - Acidify the cooled solution with HCl to pH ~2 to precipitate the acid.
 - Purification: Recrystallization from ethanol or acetic acid.

Synthesis Workflow Diagram



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Figure 1: Two-step synthetic pathway yielding the target hydroxy-acid mesogen.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data is validated against the homologous series (C6 and C10 derivatives). The spectrum is characterized by the AA'BB' aromatic system and distinct triplets for the ether and alcohol termini.

¹H NMR Data (400 MHz, DMSO-d₆)

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Fragment
12.60	Broad s	1H	COOH	Carboxylic Acid Proton
7.88	d (J=8.8 Hz)	2H	Ar-H (2,6)	Aromatic (Ortho to COOH)
6.98	d (J=8.8 Hz)	2H	Ar-H (3,5)	Aromatic (Ortho to Ether)
4.38	t (J=5.1 Hz)	1H	OH	Alcohol Hydroxyl (Variable)
4.04	t (J=6.5 Hz)	2H		-Methylene (Ether)
3.37	q/t (J=6.0 Hz)	2H		-Methylene (Alcohol)
1.73	m	2H		-Methylene
1.25 – 1.45	m	10H		Central Alkyl Chain

Key Diagnostic Signals:

- 4.04 ppm: Confirms the formation of the ether linkage to the phenolic ring.
- 3.37 ppm: Confirms the integrity of the terminal primary alcohol (often overlaps with water peak in DMSO; exchange removes the OH coupling).

¹³C NMR Data (100 MHz, DMSO-d₆)

Shift (δ , ppm)	Assignment	Carbon Type
167.3		Carboxylic Acid Carbon
162.4		Aromatic C-O
131.8		Aromatic C-H (Ortho to COOH)
123.4		Aromatic Quaternary C
114.6		Aromatic C-H (Ortho to Ether)
68.2		Ether Methylene
61.2		Alcohol Methylene
32.9, 29.3, 29.2, 29.0, 25.9, 25.7		Internal Alkyl Chain Carbons

B. Fourier Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum exhibits characteristic bands for both hydrogen-bonding domains (acid dimer and alcohol).

Wavenumber ()	Vibration Mode	Functional Group	Notes
3200 – 3500	O-H stretch	Alcohol / Acid	Broad band, often overlapping.
2500 – 3000	O-H stretch	Carboxylic Acid	Very broad "hump" typical of acid dimers.
2850, 2920	C-H stretch	Alkyl Chain	Symmetric/Asymmetric stretching.
1680 – 1690	C=O stretch	Carboxylic Acid	Characteristic of aromatic acid dimers.
1605, 1580	C=C stretch	Aromatic Ring	Skeletal vibrations of the benzene ring.
1255	C-O stretch	Aryl Ether ()	Strong asymmetric stretch.
1030	C-O stretch	Primary Alcohol	stretch of the terminal alcohol.

C. Mass Spectrometry (MS)

- Formula:
- Molecular Weight: 266.34 g/mol
- Ionization Mode: ESI (-) or EI

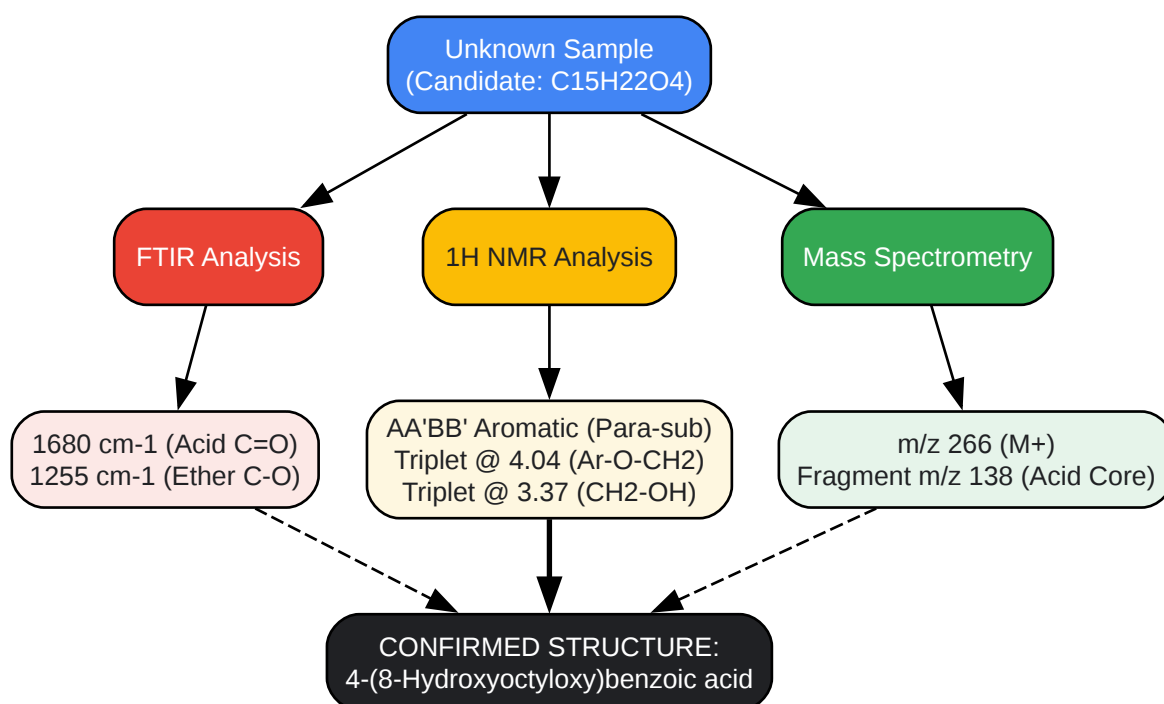
Fragmentation Pattern (EI/ESI):

- m/z 266 (): Molecular ion peak.

- m/z 248 (): Loss of water from the terminal alcohol or acid.
- m/z 138 (): Cleavage of the ether bond (McLafferty-like rearrangement), leaving the hydroxybenzoic acid fragment.
- m/z 121 ($[C_6H_4-COOH]^+$): Loss of the hydroxyl group from the acid fragment.

Spectroscopic Logic Flow

The following diagram illustrates the logical validation process used to confirm the structure based on the spectral data above.



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Figure 2: Structural validation logic integrating IR, NMR, and MS data points.

References

- ChemicalBook. (2025).[1] **4-(8-Hydroxyoctyloxy)benzoic acid** Product Page (CAS 140918-53-2).[2] [Link](#)
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